

An In-depth Technical Guide to the Material Safety of Magnesium Iodide Octahydrate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Magnesium iodide, octahydrate

Cat. No.: B12349052

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This guide provides comprehensive safety information, detailed handling protocols, and emergency procedures for magnesium iodide octahydrate, tailored for researchers, scientists, and drug development professionals. The information is presented to ensure safe laboratory practices and to mitigate potential hazards associated with this compound.

Chemical Identification and Physical Properties

Magnesium iodide octahydrate is a hydrated form of magnesium iodide, an inorganic salt. It is a white crystalline powder that is deliquescent and sensitive to air and light, readily discoloring upon exposure.^{[1][2]}

Table 1: Physical and Chemical Properties of Magnesium Iodide and its Hydrates

Property	Magnesium Iodide Octahydrate	Magnesium Iodide (Anhydrous)
CAS Number	7790-31-0[3]	10377-58-9[4]
Molecular Formula	MgI ₂ ·8H ₂ O (or H ₁₆ I ₂ MgO ₈)[3]	MgI ₂ [5]
Molecular Weight	422.24 g/mol [3]	278.11 g/mol [5]
Appearance	White crystalline powder[1]	White crystalline solid[5]
Odor	Odorless[5]	No information available
Melting Point	38-41°C (with decomposition) [1]	637°C (decomposes)[5][6]
Density	2.098 g/cm ³ [5]	4.43 g/cm ³ at 25°C[4][6]
Solubility	Soluble in water, alcohol, and ether[1]	Very soluble in water; soluble in alcohol, ether, and ammonia[5][6]
Crystal Structure	Orthorhombic[5][7]	Hexagonal[5][7]

Hazard Identification and Toxicology

Magnesium iodide octahydrate is classified as an irritant. Direct contact can cause skin and serious eye irritation.[4] While acute toxicity data is not readily available, prolonged exposure to iodides may lead to "iodism" in sensitive individuals.[4][8]

Table 2: GHS Hazard Information

Hazard Class	Hazard Statement
Skin Irritation	H315: Causes skin irritation[4]
Eye Irritation	H319: Causes serious eye irritation[4]

Toxicological Information:

- Acute Effects: May cause irritation to the skin, eyes, and respiratory tract.[8] Ingestion may also cause irritation.[8]
- Chronic Effects: Prolonged exposure to iodides can cause iodism, with symptoms including skin rash, running nose, headache, and irritation of mucous membranes.[4][8] In severe cases, skin reactions can include pimples, boils, and blisters.[4] Iodides can cross the placenta, and there have been reports of neonatal deaths from respiratory distress due to goiter.[4]
- Carcinogenicity: No component of this product at levels greater than or equal to 0.1% is identified as a probable, possible, or confirmed human carcinogen by IARC.[4]

Experimental Protocols: Safe Handling and Storage

Due to its hygroscopic, air-sensitive, and light-sensitive nature, specific protocols must be followed when handling and storing magnesium iodide octahydrate.

Protocol 1: General Handling

- Engineering Controls: Conduct all manipulations of magnesium iodide octahydrate within a properly functioning chemical fume hood with an average face velocity of at least 100 feet per minute.[8] For operations that may generate dust, use appropriate exhaust ventilation.[4]
- Personal Protective Equipment (PPE):
 - Eye Protection: Wear chemical safety goggles or glasses that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[9][10]
 - Hand Protection: Wear nitrile rubber gloves with a minimum thickness of 0.11 mm.[8] Gloves must be inspected before use.[4] Use proper glove removal technique (without touching the glove's outer surface) to avoid skin contact.[4]
 - Body Protection: Wear a lab coat, long sleeves, and close-toed shoes.[8]
 - Respiratory Protection: For operations that may generate dust, a dust respirator is recommended.[8]

- Hygiene: Wash hands thoroughly after handling.[\[11\]](#) Do not eat, drink, or smoke in the laboratory.[\[8\]](#)[\[10\]](#)

Protocol 2: Storage

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[\[4\]](#)[\[9\]](#)
- Atmosphere: Store under an inert gas, such as nitrogen or argon, to prevent degradation from air and moisture.[\[4\]](#)[\[8\]](#)[\[9\]](#)
- Light Protection: Store in the dark or in an opaque container to protect from light.[\[8\]](#)
- Incompatibilities: Store away from strong oxidizing agents, water/moisture, and acids.[\[8\]](#)[\[9\]](#)
[\[12\]](#)

Emergency Procedures

Protocol 3: First Aid Measures

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids.[\[9\]](#) Remove contact lenses if present and easy to do.[\[4\]](#) Seek immediate medical attention.[\[8\]](#)
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes.[\[8\]](#)[\[11\]](#) Remove contaminated clothing and wash it before reuse.[\[4\]](#)[\[11\]](#) Seek medical attention if irritation occurs or persists.[\[4\]](#)
- Inhalation: Move the person to fresh air.[\[4\]](#) If not breathing, give artificial respiration.[\[4\]](#) If breathing is difficult, give oxygen.[\[11\]](#) Seek immediate medical attention.[\[8\]](#)
- Ingestion: Do NOT induce vomiting.[\[11\]](#) Rinse the mouth with water.[\[4\]](#) Never give anything by mouth to an unconscious person.[\[4\]](#)[\[11\]](#) Seek immediate medical attention.[\[8\]](#)

Protocol 4: Accidental Release

- Personal Precautions: Wear appropriate respiratory and protective equipment.[\[8\]](#) Keep unprotected persons away.[\[8\]](#)

- Containment: Isolate the spill area and provide ventilation.[8] Prevent the product from entering drains.[4]
- Cleanup:
 - Avoid raising dust.[4]
 - For solid spills, use a HEPA-filtered vacuum to collect the material.[8]
 - Alternatively, carefully sweep up and shovel the material into a suitable, closed container for disposal.[4]
 - Do not use combustible materials like paper towels for cleanup.[13]

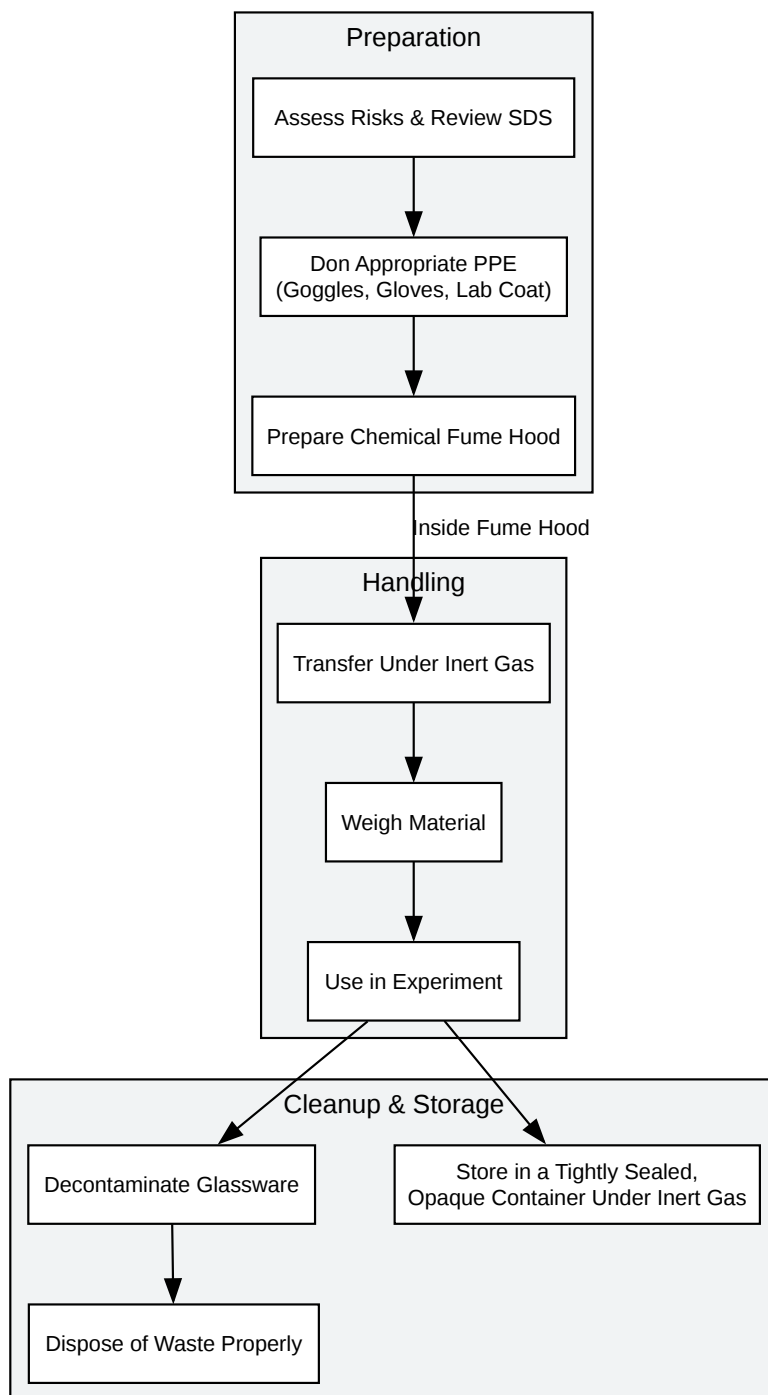
Protocol 5: Firefighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[4] For the surrounding fire, use an extinguishing agent suitable for the type of fire.[8]
- Specific Hazards: When heated in air, it decomposes and can release elemental iodine, which appears as a brown color.[5] Hazardous decomposition products formed under fire conditions include hydrogen iodide and magnesium oxide.[4][11]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) with a full face-piece operated in positive pressure mode and full protective clothing.[4][8]

Visualized Workflows and Relationships

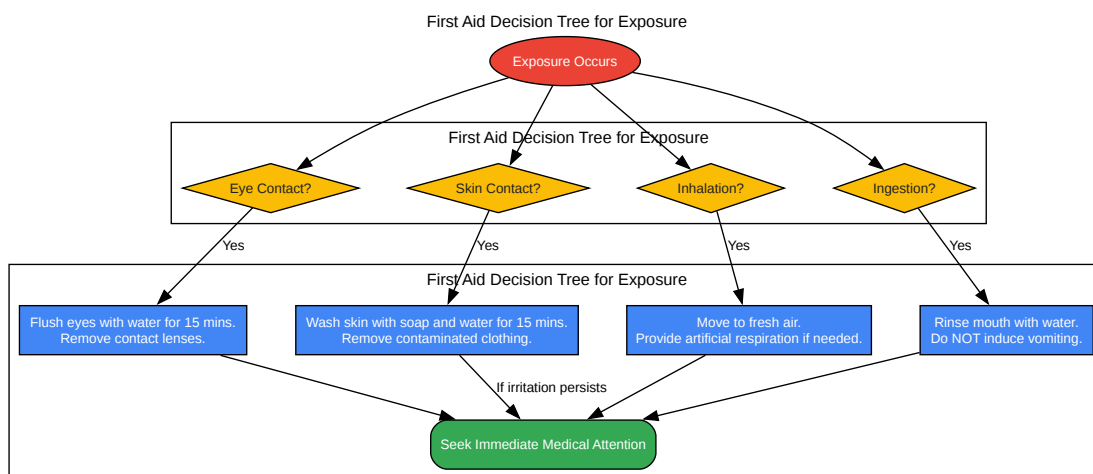
The following diagrams illustrate key workflows and logical relationships for the safe handling and management of magnesium iodide octahydrate.

Safe Handling Workflow for Magnesium Iodide Octahydrate



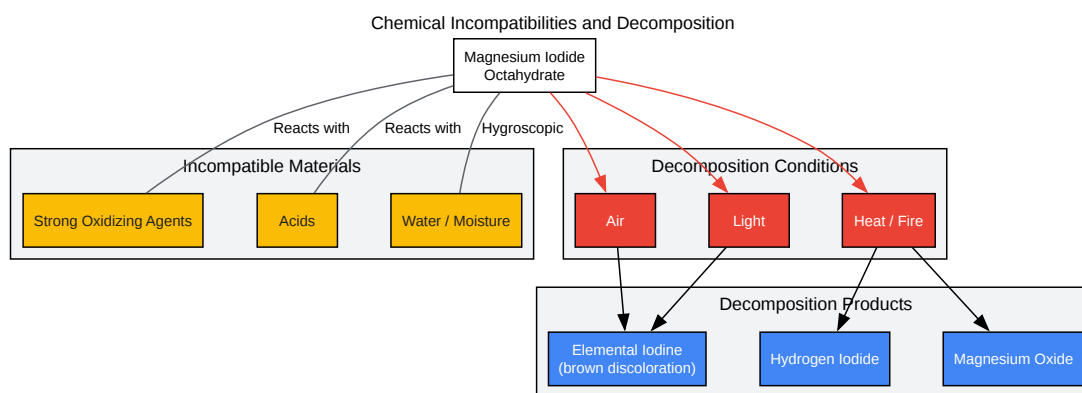
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Caption: Workflow for handling magnesium iodide octahydrate.



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Caption: Decision tree for first aid following exposure.



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Caption: Incompatibilities and decomposition pathways.

Disposal Considerations

Waste material must be disposed of in accordance with national and local regulations. Leave chemicals in their original containers and do not mix with other waste. Handle uncleaned containers as you would the product itself.

This technical guide is intended to supplement, not replace, the official Material Safety Data Sheet (MSDS) provided by the manufacturer. Always refer to the original MSDS for the most current and comprehensive information.

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- To cite this document: BenchChem. [An In-depth Technical Guide to the Material Safety of Magnesium Iodide Octahydrate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12349052#magnesium-iodide-octahydrate-material-safety-data-sheet]

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